

# Application Notes and Protocols: Alfaxalone Induction Followed by Isoflurane Maintenance

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## Compound of Interest

Compound Name: Alfaxalone

Cat. No.: B1662665

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the use of **alfaxalone** for anesthetic induction followed by isoflurane for maintenance in common laboratory animal species. This combination leverages the rapid onset and minimal cardiovascular depression of **alfaxalone** for a smooth induction, followed by the precise control and rapid recovery offered by isoflurane maintenance.

## Mechanism of Action

**Alfaxalone** is a synthetic neuroactive steroid that induces anesthesia by potentiating the effects of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor.<sup>[1][2]</sup> This leads to hyperpolarization of neurons and subsequent central nervous system depression. Isoflurane, a volatile anesthetic, also enhances GABA-A receptor activity, but its mechanism is more complex and is thought to involve multiple ion channels and receptors, leading to a widespread depression of synaptic transmission.<sup>[3][4][5]</sup>

## Experimental Protocols

### Pre-anesthetic Preparation

- **Fasting:** Withhold food for a species-appropriate duration to prevent regurgitation and aspiration. Specific fasting times can be found in the tables below. Water should be available

until just before premedication.

- **Vascular Access:** For intravenous administration, place a catheter in a suitable vein (e.g., cephalic or saphenous vein in dogs and cats, lateral tail vein in rodents).
- **Premedication (Recommended):** The use of premedication is strongly recommended to reduce the required dose of **alfaxalone**, smooth the induction and recovery process, and provide analgesia. Common premedication agents include opioids, benzodiazepines, and alpha-2 agonists.

## Anesthetic Induction with Alfaxalone

- Administer **alfaxalone** intravenously (IV) or intramuscularly (IM) according to the dosage tables below.
- IV administration should be performed slowly, over approximately 60 seconds, to effect.<sup>[6][7]</sup> Titrate the dose until the desired depth of anesthesia for endotracheal intubation is achieved (loss of jaw tone and gag reflex).
- Once the animal is induced, intubate with an appropriately sized, cuffed endotracheal tube.

## Maintenance with Isoflurane

- Immediately connect the endotracheal tube to a calibrated vaporizer delivering isoflurane in 100% oxygen.
- Set the initial isoflurane concentration as indicated in the tables below and adjust as needed to maintain a surgical plane of anesthesia. The required concentration will be lower than if isoflurane were used for induction.
- Monitor physiological parameters continuously throughout the procedure.

## Recovery

- Discontinue isoflurane administration at the end of the surgical procedure.
- Continue to supply 100% oxygen until the animal begins to swallow.
- Extubate the animal once the swallowing reflex has returned.

- Monitor the animal closely in a quiet, warm, and dimly lit environment until it is fully recovered.

## Data Presentation

**Table 1: Alfaxalone Induction Dosages**

Species	Premedication Status	Route	Induction Dose (mg/kg)	Reference(s)
Dog	Unpremedicated	IV	1.5 - 4.5	[8]
Premedicated	IV	0.5 - 3.0	[8]	
Cat	Unpremedicated	IV	2.2 - 9.7	[8]
Premedicated	IV	3.0 - 4.0	[8]	
Premedicated (Acepromazine & Meloxicam)	IV	4.7 (mean)	[9][10]	
Mouse	Unpremedicated (for injectable anesthesia)	IP	80	[2][3]
Rat	Unpremedicated (for sedation)	IP	20	[9]

Note: IP administration of **alfaxalone** in rodents is for induction to a state suitable for transitioning to inhalant anesthesia. Specific data for **alfaxalone** induction immediately followed by isoflurane maintenance in rodents is limited.

**Table 2: Isoflurane Maintenance Concentrations**

Species	Recommended Initial Concentration (%)	Notes
Dog	1.5 - 2.5	Adjust to effect based on physiological monitoring.
Cat	1.5 - 2.5	Adjust to effect based on physiological monitoring.
Rodents	1.5 - 2.5	Standard maintenance concentration; adjust to effect.

**Table 3: Physiological Parameters During Anesthesia (Cats, Premedicated)**

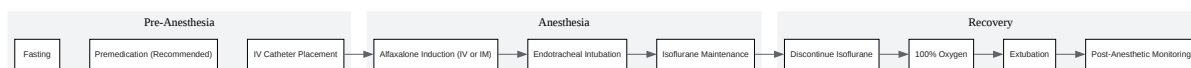
Parameter	Pre-Induction (Baseline)	During Isoflurane Maintenance	Reference(s)
Pulse Rate (beats/min)	~180	155 ± 18	[9][10]
Doppler Blood Pressure (mmHg)	~130	73 ± 6	[9][10]
Respiratory Rate (breaths/min)	~40	31 ± 8	[9][10]

**Table 4: Anesthetic Recovery Times**

Species	Event	Time (minutes)	Reference(s)
Dog	Extubation to Head Lift (after alfaxalone maintenance)	15 (premedicated)	[7]
	Extubation to Head Lift (after alfaxalone maintenance)	22 (unpremedicated)	[7]
Cat	Extubation to Sternal Recumbency (premedicated)	17 (mean)	[7]
Rat	Duration of Anesthesia (alfaxalone IP only)	84 - 244 (females)	[9]
	Duration of Anesthesia (alfaxalone IP only)	0 - 159 (males)	[9]

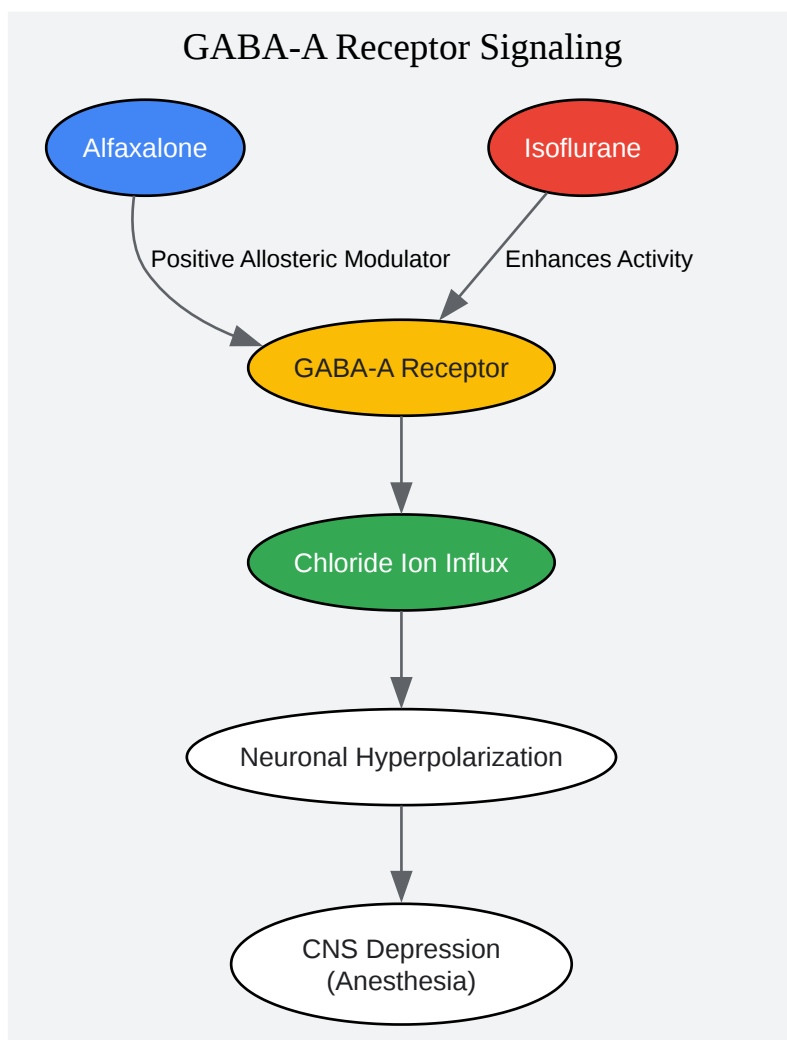
Note: Recovery times for rodents are for **alfaxalone**-only anesthesia and may differ when followed by isoflurane maintenance.

## Visualizations



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Caption: Experimental workflow for **alfaxalone** induction followed by isoflurane maintenance anesthesia.



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Caption: Simplified signaling pathway of **alfaxalone** and isoflurane at the GABA-A receptor.

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